

Application Notes: 2-(Chloromethyl)thiophene in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 2-(Chloromethyl)thiophene

Cat. No.: B1266113

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **2-(Chloromethyl)thiophene** is a versatile heterocyclic compound widely utilized as a key intermediate and building block in the synthesis of a variety of pharmaceutical compounds.[1][2] Its chemical structure, featuring a reactive chloromethyl group attached to an aromatic thiophene ring, allows for straightforward nucleophilic substitution reactions. This reactivity enables the facile introduction of the thienyl moiety into larger, more complex molecules, a common structural motif in many biologically active agents.[2] This document outlines the application of **2-(Chloromethyl)thiophene** and its derivatives in the synthesis of prominent pharmaceuticals, providing detailed experimental protocols and associated data.

Application in the Synthesis of Antiplatelet Agents

2-(Chloromethyl)thiophene and its related precursors, such as 2-thiophene-ethanol, are fundamental starting materials for the synthesis of the thienopyridine class of antiplatelet drugs. These drugs, including Clopidogrel, Ticlopidine, and Prasugrel, are crucial in the management of cardiovascular diseases by inhibiting platelet aggregation.

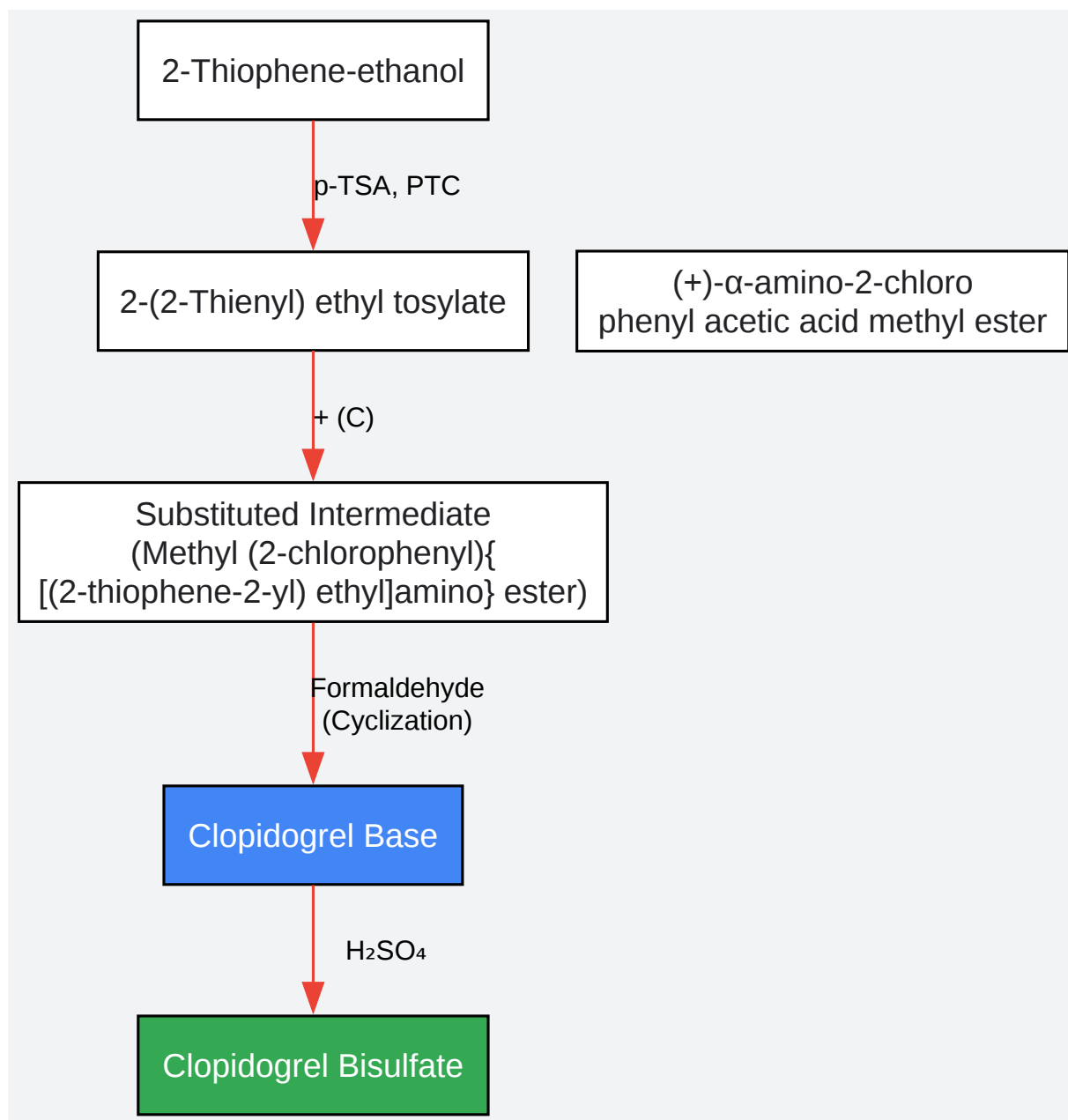
Synthesis of Clopidogrel

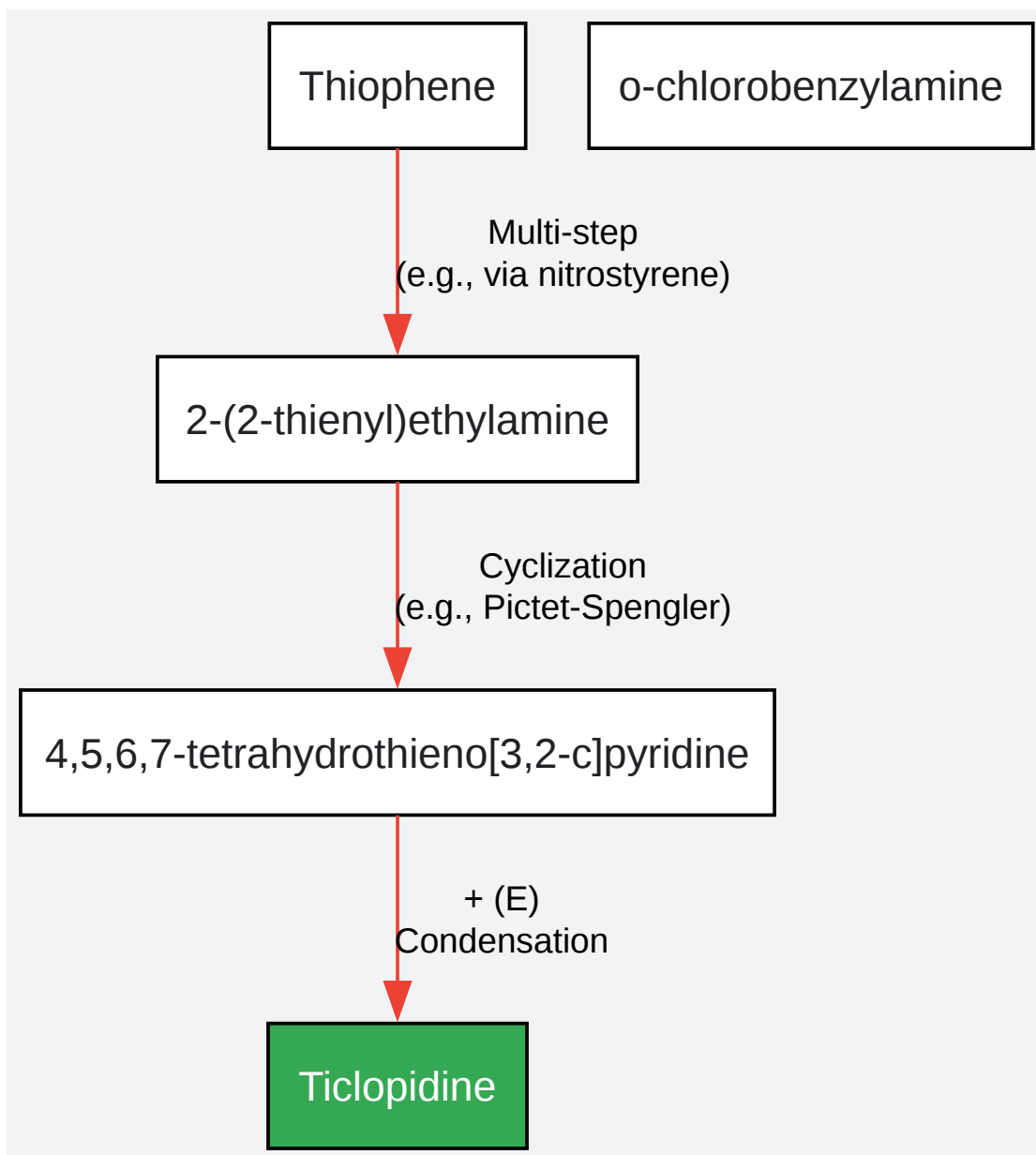
Clopidogrel, marketed as Plavix®, is an irreversible inhibitor of the P2Y₁₂ ADP receptor, which is important for platelet aggregation and the cross-linking of platelets by fibrin. The synthesis often involves an intermediate derived from a thiophene precursor. One common route utilizes

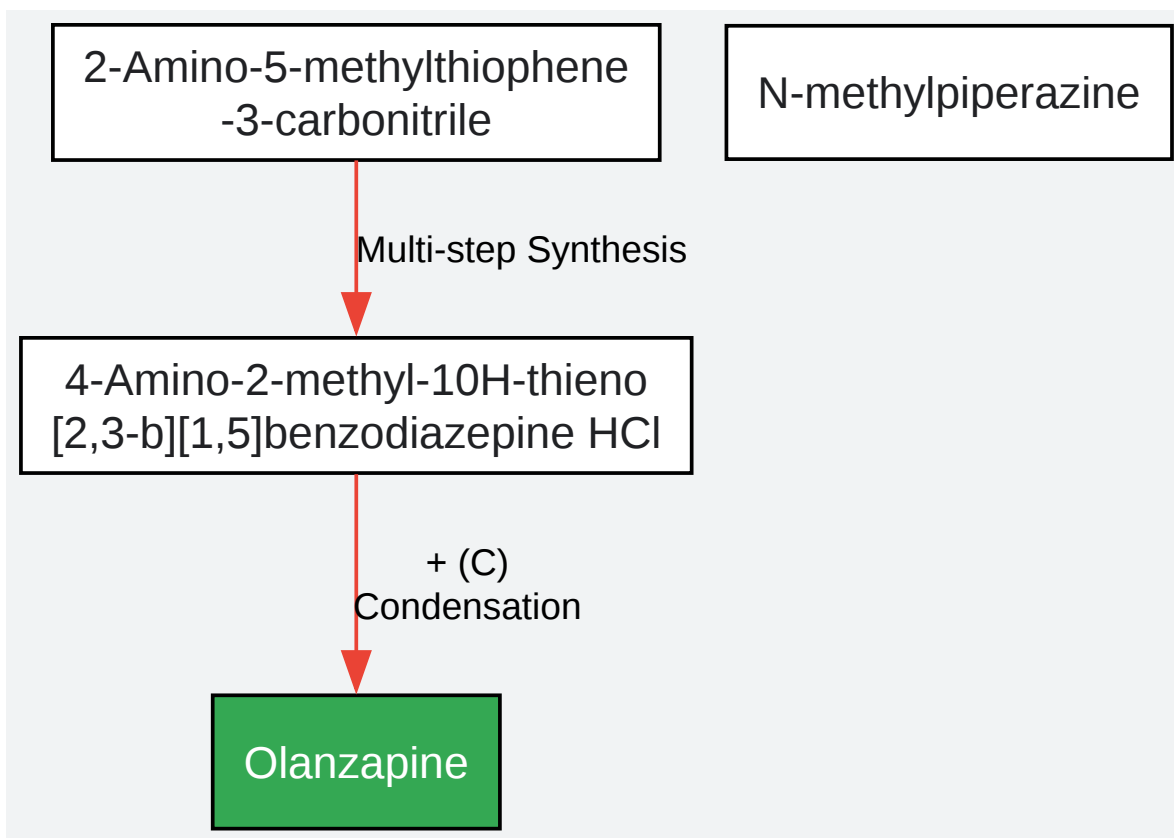
2-thiophene-ethanol, which can be prepared from **2-(Chloromethyl)thiophene**, to construct the core thienopyridine structure.

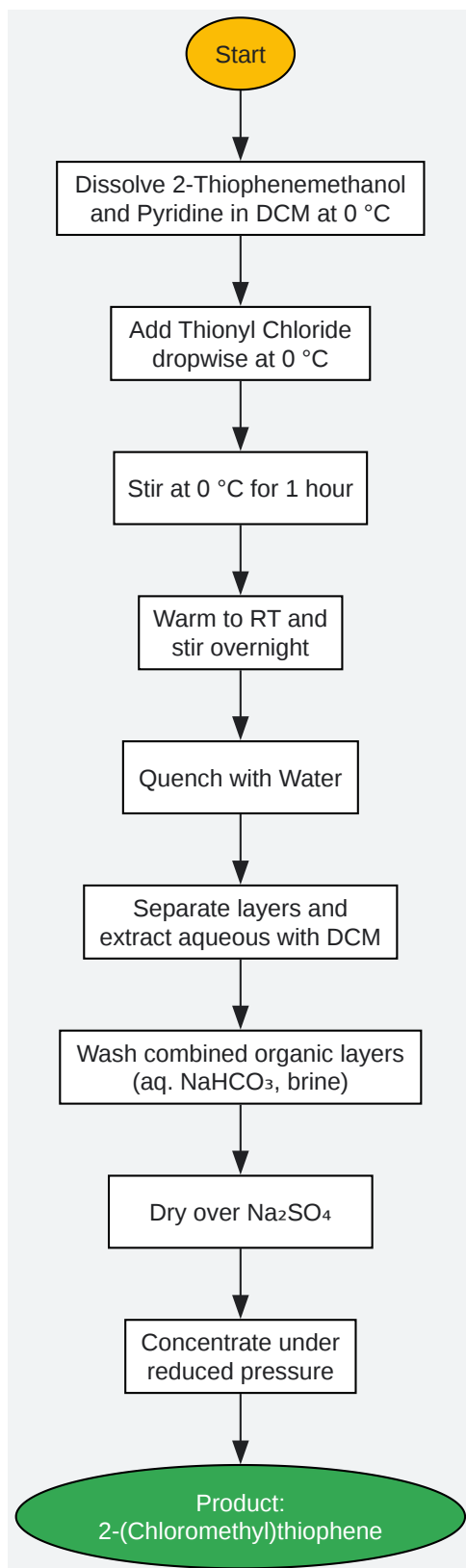
Synthetic Pathway Overview:

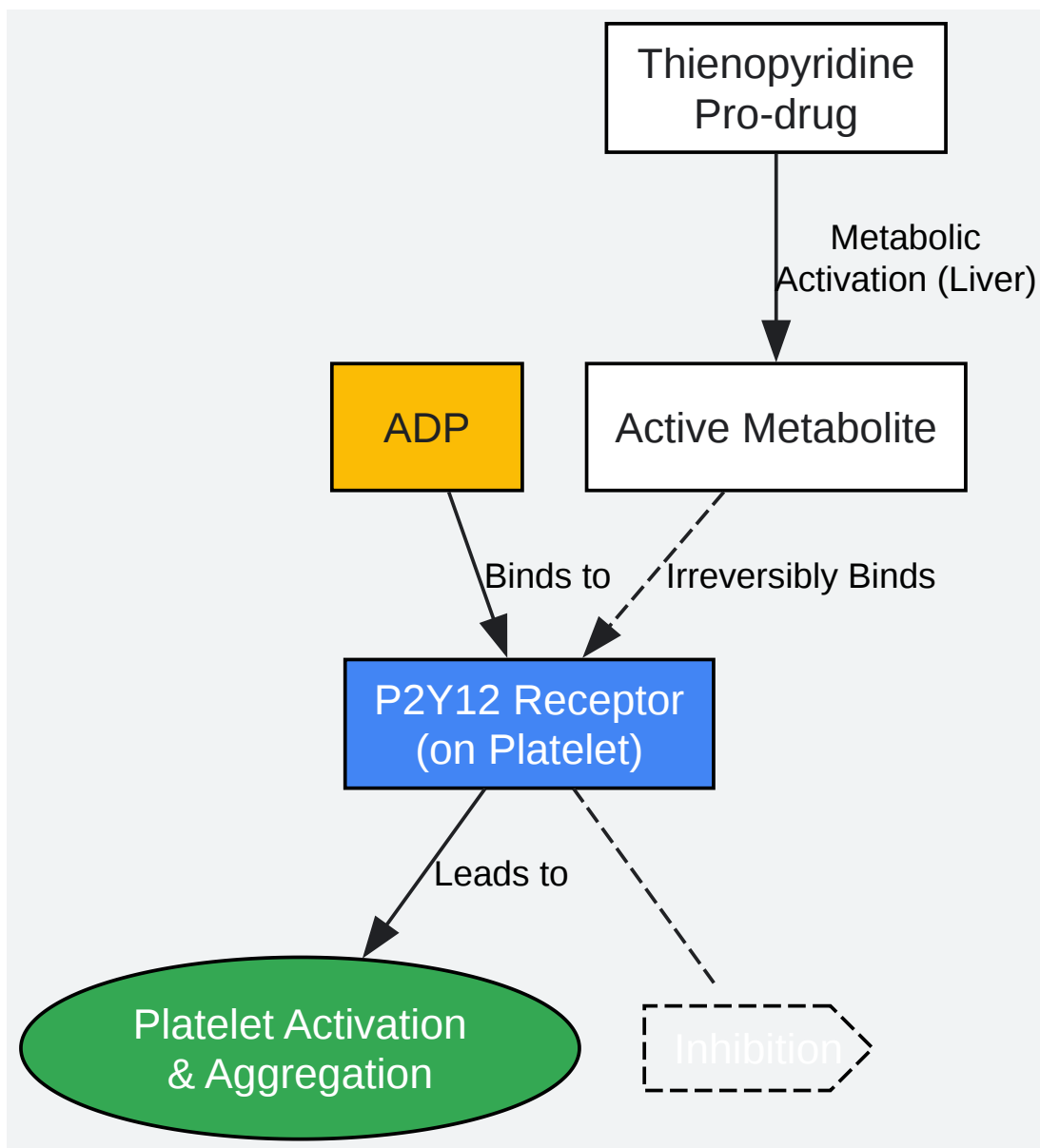
A key step involves the coupling of an activated 2-thiophene-ethanol derivative (like a tosylate) with (+)- α -amino-2-chloro phenyl acetic acid methyl ester. The resulting intermediate is then cyclized with formaldehyde to yield Clopidogrel.











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References

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